

Essential Safety and Handling Guide for CARYPTOSIDE (Carboxyatractyloside)

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Compound of Interest

Compound Name: CARYPTOSIDE

Cat. No.: B1176682

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Note on Chemical Identity: The term "**CARYPTOSIDE**" is likely a misspelling of Carboxyatractyloside, a highly toxic diterpenoid glycoside. This guide is based on the safety data for Carboxyatractyloside (CAS Numbers: 33286-30-5, 35988-42-2, 77228-71-8). It is imperative to confirm the identity of your specific compound and consult its safety data sheet (SDS) before handling.

This document provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals working with **CARYPTOSIDE** (Carboxyatractyloside). Adherence to these guidelines is essential to ensure personal safety and proper disposal.

Hazard Identification and Immediate Precautions

Carboxyatractyloside is classified as acutely toxic and poses a significant health risk upon exposure. It is a potent inhibitor of mitochondrial ADP/ATP translocase.^[1]

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.^{[2][3]}
- Target Organs: Primarily affects cellular energy metabolism.^[4]

Immediate action is required in case of exposure. Refer to the First Aid Measures table for specific instructions.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **CARYPTOSIDE**.

PPE Category	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat or disposable gown is required.
Respiratory Protection	If handling powder or creating aerosols, a NIOSH-approved P2 respirator cartridge or equivalent is necessary. ^[5] Work should be conducted in a chemical fume hood.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a certified chemical fume hood, especially when handling the solid form to avoid dust formation.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Handling Procedures:

- Before use, carefully read the entire Safety Data Sheet (SDS).
- Avoid all direct contact with the substance. Do not ingest, inhale, or allow it to come into contact with skin or eyes.^[6]
- Prevent the formation of dust when working with the solid form.
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage:

- Store at -20°C in a tightly sealed, clearly labeled container.^{[5][6]}
- Keep in a dry and well-ventilated place.

Emergency Procedures

Emergency Situation	First Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
In Case of Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

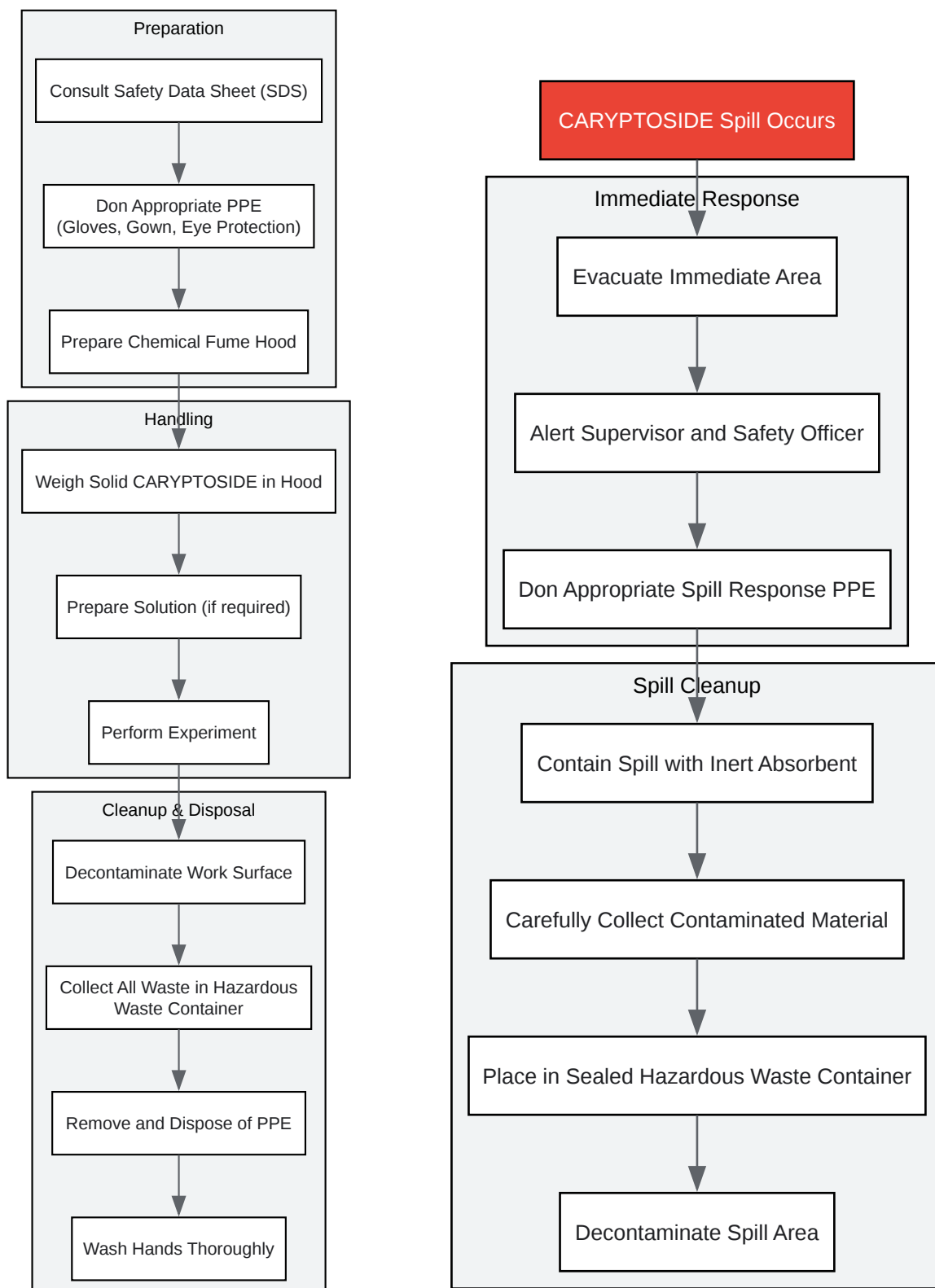
Disposal Plan

All **CARYPTOSIDE** waste is considered hazardous and must be disposed of accordingly.

- Waste Collection: Collect all waste, including contaminated PPE, in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not allow the substance to enter

drains or waterways.

Experimental Workflow: Handling CARYPTOSIDE



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- To cite this document: BenchChem. [Essential Safety and Handling Guide for CARYPTOSIDE (Carboxyatractyloside)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1176682#personal-protective-equipment-for-handling-caryptoside>]

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